

Uvarigranol C: An Enigmatic Polyoxygenated Cyclohexene Awaiting Therapeutic Target Elucidation

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Compound of Interest

Compound Name: *Uvarigranol C*

Cat. No.: *B168965*

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Shanghai, China – November 18, 2025 – **Uvarigranol C**, a polyoxygenated cyclohexene first isolated from the stems of the plant *Uvaria boniana*, remains a molecule of scientific interest with yet-to-be-determined therapeutic potential. Despite its classification within a family of natural products known for a variety of biological activities, specific therapeutic targets and mechanisms of action for **Uvarigranol C** have not been elucidated in publicly available scientific literature.

Uvarigranol C is identified by its CAS Number 172104-04-0. Its chemical structure as a polyoxygenated cyclohexene places it in a class of compounds that have garnered attention for their potential pharmacological effects. Research on analogous compounds from the *Uvaria* genus and other polyoxygenated cyclohexenes has revealed a spectrum of bioactivities, including anti-inflammatory, cytotoxic, antitubercular, and antimalarial properties. For instance, related compounds have been observed to modulate inflammatory pathways, such as the NF- κ B signaling cascade, and inhibit the production of inflammatory mediators like nitric oxide. Furthermore, some polyoxygenated cyclohexenes have been investigated for their potential in managing metabolic disorders through the inhibition of enzymes like α -glucosidase and dipeptidyl peptidase IV.

However, it is crucial to emphasize that these activities are characteristic of the broader chemical class and have not been specifically demonstrated for **Uvarigranol C** in peer-

reviewed research. Preliminary information from commercial suppliers suggests potential anti-inflammatory or anticancer applications, but these claims are not substantiated by published experimental data.

The original scientific article detailing the isolation of **Uvarigranol C**, "Study on the polyoxygenated cyclohexenes from *Uvaria boniana*" published in Yao Xue Xue Bao in 1998, focuses on the chemical characterization of the compound and does not appear to contain data on its biological activity. Subsequent comprehensive searches of scientific databases have not yielded any studies detailing the therapeutic targets, mechanism of action, or providing quantitative data or experimental protocols related to **Uvarigranol C**.

Therefore, for researchers, scientists, and drug development professionals, **Uvarigranol C** represents an unexplored opportunity. The compound's structural similarity to other bioactive molecules suggests that it may possess valuable therapeutic properties. Future research endeavors should focus on in-vitro and in-vivo studies to screen for its biological activities and to identify its molecular targets. Such investigations would be the foundational step in potentially developing **Uvarigranol C** into a novel therapeutic agent.

As of this date, the lack of specific biological data precludes the creation of a detailed technical guide with quantitative data, experimental protocols, and signaling pathway diagrams as requested. The scientific community awaits further research to unlock the potential therapeutic applications of this intriguing natural product.

- To cite this document: BenchChem. [Uvarigranol C: An Enigmatic Polyoxygenated Cyclohexene Awaiting Therapeutic Target Elucidation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b168965#potential-therapeutic-targets-of-uvarigranol-c>]

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